

# Application Notes & Protocols: The Use of Fullerene C70 in Photodynamic Therapy

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## Compound of Interest

Compound Name: (5,6)-Fullerene-C70; Fullerene C70

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## Introduction: Harnessing the Power of the C70 Cage for Targeted Cell Destruction

Photodynamic therapy (PDT) is a clinically approved, minimally invasive therapeutic modality that utilizes the interplay of a photosensitizer (PS), light, and molecular oxygen to generate cytotoxic reactive oxygen species (ROS), leading to localized cell death and tissue destruction. [1][2] The quest for ideal photosensitizers—possessing high ROS quantum yield, photostability, and amenability to targeted delivery—has led researchers to explore novel nanostructures. Among these, fullerenes, a unique class of carbon nano-allotropes, have emerged as highly promising candidates.[3]

While the C60 "buckyball" is the most famous member of the fullerene family, the slightly larger, ellipsoid-shaped C70 molecule presents distinct advantages for PDT.[4] Due to its extended  $\pi$ -conjugation system, C70 exhibits a higher absorption coefficient in the visible light spectrum compared to C60 and a high quantum yield of the triplet state, making it a potent generator of ROS upon photo-irradiation.[4][5] However, pristine C70 is extremely hydrophobic, necessitating chemical functionalization to render it water-soluble and biocompatible for therapeutic applications.[1][6]

This guide provides a comprehensive overview of the scientific principles and detailed protocols for leveraging functionalized fullerene C70 as a next-generation photosensitizer for photodynamic therapy. It is intended for researchers, scientists, and drug development professionals seeking to explore the preclinical potential of C70-based PDT.

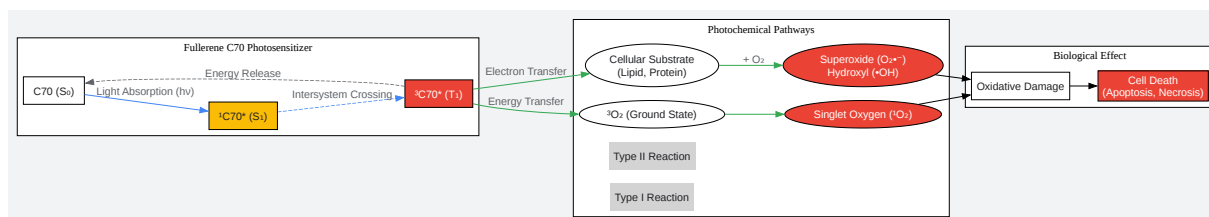
## Section 1: The Photophysics and Photochemistry of C70-Mediated PDT

### 1.1. Mechanism of Action: The Type I and Type II Pathways

The therapeutic efficacy of C70-PDT is rooted in its ability to generate highly reactive oxygen species. Upon absorption of a photon of appropriate wavelength, the C70 molecule transitions from its ground state ( $S_0$ ) to an excited singlet state ( $S_1$ ). This state is short-lived and rapidly undergoes intersystem crossing to a more stable, long-lived triplet state ( $T_1$ ).<sup>[1]</sup> From this triplet state, the C70 molecule can initiate two distinct types of photochemical reactions.<sup>[7][8]</sup>

- **Type I Reaction:** The excited triplet C70 ( $^3C70^*$ ) can directly react with biological substrates (lipids, proteins, nucleic acids) via electron transfer, producing radical ions. These ions can then react with molecular oxygen to form superoxide anions ( $O_2^{\bullet-}$ ) and subsequently other ROS like hydroxyl radicals ( $\bullet OH$ ).<sup>[2][7]</sup>
- **Type II Reaction:** The  $^3C70^*$  can transfer its energy directly to ground-state molecular oxygen ( $^3O_2$ ), which is unique in being a triplet in its ground state. This energy transfer generates the highly cytotoxic singlet oxygen ( $^1O_2$ ).<sup>[8]</sup>

In aqueous environments, functionalized fullerenes can mediate both Type I and Type II mechanisms, providing a versatile arsenal for inducing cellular damage.<sup>[2][9]</sup> Interestingly, some studies have shown that C70 is significantly more effective (3.5 times) than C60 in photocleaving DNA, suggesting a potent mechanism of action.<sup>[5]</sup>



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Caption: Mechanism of ROS generation by photoactivated Fullerene C70.

## 1.2. The Imperative of Functionalization and Formulation

The primary obstacle to the biomedical application of pristine fullerenes is their extreme hydrophobicity and tendency to aggregate in aqueous solutions.[3][10] To overcome this, the C70 cage must be chemically modified.

Causality Behind Functionalization:

- **Water Solubility:** Attaching hydrophilic groups (e.g., carboxylic acids, quaternary ammonium salts) is essential for systemic administration and interaction with biological systems.[1][6]
- **Biocompatibility:** Surface modification, such as PEGylation, can reduce non-specific interactions and improve in vivo circulation time.
- **Targeting:** Conjugating C70 with targeting moieties like antibodies or aptamers can enhance its accumulation in tumor tissues, improving therapeutic specificity.[11][12] Cationic functional groups have been found to be particularly effective as they can provide both water

solubility and the ability to bind to the negatively charged cell walls of cancer cells and microbes.[6][13]

Beyond direct chemical modification, formulating functionalized C70 into nanoparticles (e.g., liposomes, polymeric nanoparticles, or cerasomes) offers further advantages, including improved drug loading, controlled release, and passive targeting via the enhanced permeability and retention (EPR) effect in tumors.[14][15]

Property	Fullerene C70 (Functionalized)	Fullerene C60 (Functionalized)	Photofrin® (Porphyrin-based)
Primary Absorption	UV, Blue, Green, extends into Orange/Red[1][4]	UV, Blue, Green[1]	Soret band (~400 nm), Q-bands (500-630 nm)[16]
Triplet Quantum Yield	High (~0.9-1.0)[3]	High (~0.9-1.0)[3]	Moderate to High
Singlet Oxygen Yield	High[12]	High	High
Photostability	Very High (less photobleaching)[1][3]	Very High[3]	Moderate (subject to photobleaching)
Key Advantage	Broad absorption, high photostability, potent DNA cleavage[1][5]	High photostability, well-studied	Clinically approved, red light activation
Key Disadvantage	Weaker absorption in the red "therapeutic window"[1]	Very weak absorption in red region	Lower photostability, skin photosensitivity

Caption: Comparative photophysical properties of C70 vs. other photosensitizers.

## Section 2: Preclinical Application Notes & Protocols

### 2.1. Preparation and Formulation of C70 Photosensitizers

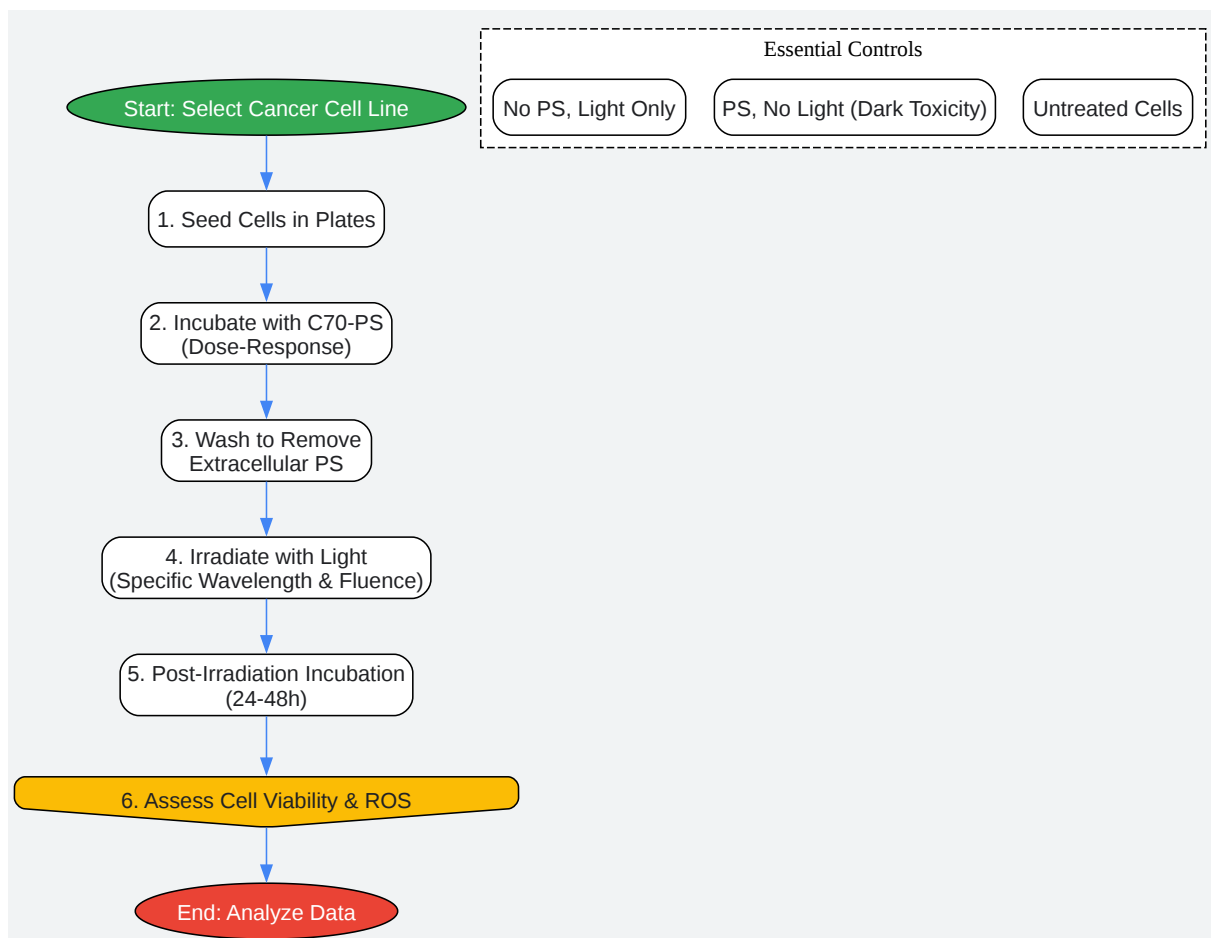
The first critical step is the preparation of a stable, aqueous formulation of the functionalized C70 derivative.

#### Protocol 2.1.1: Solubilization of Functionalized C70

- **Rationale:** This protocol establishes a stock solution for subsequent experiments. The choice of solvent is critical to ensure full dissolution without compromising the derivative's integrity.
- **Weighing:** Accurately weigh the desired amount of dry, functionalized C70 powder (e.g., a carboxylated or aminofunctionalized derivative) in a sterile microcentrifuge tube under low light conditions.
- **Initial Solubilization:** Add a small volume of a suitable solvent. For many cationic derivatives, Dimethyl Sulfoxide (DMSO) is effective. For anionic derivatives, a slightly basic aqueous buffer (e.g., PBS at pH 7.4) may be sufficient.
- **Sonication:** Sonicate the mixture in a bath sonicator for 15-30 minutes at room temperature to ensure complete dissolution and break up any small aggregates. The solution should be visually clear.
- **Sterilization & Dilution:** Sterilize the stock solution by passing it through a 0.22  $\mu\text{m}$  syringe filter. This stock can then be diluted to the final working concentration in sterile PBS or cell culture medium.
  - **Self-Validation Check:** Always measure the UV-Vis absorption spectrum of the final diluted solution to confirm the concentration using the Beer-Lambert law (if the extinction coefficient is known) and to ensure the characteristic absorption profile of the C70 derivative is present.

## 2.2. In Vitro Evaluation of C70-PDT Efficacy

This workflow is designed to quantify the phototoxic effect of a C70 photosensitizer on a cancer cell line.[\[17\]](#)[\[18\]](#)



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Caption: General experimental workflow for in vitro C70-PDT evaluation.

### Protocol 2.2.1: Assessing Phototoxicity in Adherent Cancer Cells (e.g., HeLa, A549)

- Cell Seeding: Seed cancer cells (e.g., HeLa cervical cancer cells) in a 96-well plate at a density that will result in 70-80% confluency on the day of the experiment (e.g., 5,000-10,000 cells/well). Incubate for 24 hours at 37°C, 5% CO<sub>2</sub>.<sup>[2]</sup>
- Photosensitizer Incubation: Prepare serial dilutions of the C70-PS stock solution in complete cell culture medium. Remove the old medium from the cells and add 100 µL of the C70-PS-containing medium to each well.
  - Rationale: A dose-response curve is essential. Typical concentrations might range from 0.1 µM to 50 µM.<sup>[5]</sup> Include "dark toxicity" control wells that will receive the PS but not be exposed to light.
- Incubation: Incubate the cells with the C70-PS for a predetermined time (e.g., 4-24 hours). The optimal time depends on the cellular uptake kinetics of the specific C70 derivative.
- Wash: After incubation, gently aspirate the PS-containing medium and wash the cells twice with 100 µL of sterile PBS to remove any extracellular photosensitizer. Add 100 µL of fresh, phenol red-free medium.
  - Rationale: Phenol red can absorb light and interfere with the experiment. Washing ensures that the observed toxicity is due to intracellular PS.
- Irradiation (Dosimetry): Irradiate the designated wells using a light source with a specific wavelength that overlaps with the absorption spectrum of the C70 derivative (e.g., LED array, filtered lamp).<sup>[19]</sup>
  - Expert Insight: Dosimetry is critical for reproducible results. The key parameter is the fluence (Total Energy, in J/cm<sup>2</sup>), which is the product of the fluence rate (Power, in mW/cm<sup>2</sup>) and the exposure time (in seconds).<sup>[20][21]</sup> Measure the fluence rate at the level of the cells using a calibrated power meter before each experiment.
- Post-Irradiation Incubation: Return the plate to the incubator for 24-48 hours.
- Viability Assessment: Quantify cell viability using a standard method like the MTT or PrestoBlue assay. Read the absorbance/fluorescence according to the manufacturer's

protocol. Calculate cell viability as a percentage relative to the untreated control cells.

Parameter	Recommended Value/Range	Rationale & Justification
Cell Line	HeLa, A549, CT26, etc.	Choice depends on the cancer type being modeled. HeLa and A549 are common and robust lines used in C70 studies.[4][11][14]
C70-PS Concentration	0.1 - 50 $\mu$ M	Must be optimized for each C70 derivative and cell line to find the effective dose range. [5]
Incubation Time	4 - 24 hours	Allows for sufficient cellular uptake of the photosensitizer.
Light Source	LED array or filtered lamp	Provides specific wavelength and uniform illumination.
Wavelength	400 - 600 nm	Should match an absorption peak of the C70 derivative for maximal activation.[1]
Fluence (Light Dose)	1 - 20 J/cm <sup>2</sup>	A critical parameter; a dose-response curve should be generated to determine the LD50.[5]
Viability Assay	MTT, PrestoBlue, Annexin-V	Standard, quantifiable methods to assess cell death. Annexin-V can distinguish between apoptosis and necrosis.[17][18]

Caption: Table of key parameters for a typical in vitro C70-PDT experiment.

### Protocol 2.2.2: Detection of Intracellular ROS

- Rationale: Directly measuring ROS generation provides mechanistic validation that the observed phototoxicity is mediated by oxidative stress.[22]
- Follow steps 1-4 of Protocol 2.2.1.
- Probe Loading: After the PBS wash, add 100  $\mu$ L of phenol red-free medium containing an ROS-sensitive fluorescent probe, such as 2',7'-dichlorodihydrofluorescein diacetate (H<sub>2</sub>DCFDA), which detects a broad range of ROS. Incubate for 30-60 minutes.
- Irradiation: Irradiate the cells as described in Protocol 2.2.1, Step 5.
- Fluorescence Measurement: Immediately after irradiation, measure the fluorescence of the oxidized probe using a plate reader at the appropriate excitation/emission wavelengths (e.g., ~495 nm/525 nm for DCF). An increase in fluorescence intensity correlates with increased intracellular ROS production.

## Section 3: Advanced Applications & Future Directions

### 3.1. Targeted C70-PDT

To minimize off-target effects and increase potency, C70 can be conjugated to targeting ligands. In one study, a trimalonic acid-modified C70 (TF70) was conjugated to an aptamer (R13) that targets EGFR, which is overexpressed on A549 lung cancer cells.[11][23] This conjugate showed significantly enhanced PDT efficiency against A549 cells compared to the non-targeted TF70, demonstrating the power of active targeting.[11]

### 3.2. C70 in Sonodynamic Therapy (SDT)

A related modality, sonodynamic therapy (SDT), uses ultrasound instead of light to activate a "sonosensitizer" to produce ROS.[24][25] This approach allows for the treatment of deeper tumors that are inaccessible to light. While many photosensitizers can also act as sonosensitizers, the application of C70 in SDT is an emerging area of research with significant potential.[26][27]

### 3.3. Theranostics: Combining Imaging and Therapy

The unique optical properties of fullerenes can be exploited for theranostic applications. A C70-lysozyme bioconjugate has been developed that is not only photoactive for PDT but also provides excellent contrast for optoacoustic imaging.[28] This allows for the real-time tracking of the agent's cellular uptake and intracellular localization, followed by light-induced activation to trigger cell death, embodying a "see and treat" approach.[28]

## Section 4: Troubleshooting

Issue	Possible Cause(s)	Recommended Solution(s)
High Dark Toxicity	<ul style="list-style-type: none"> <li>- C70 derivative is inherently toxic.</li> <li>- High concentration used.</li> <li>- Aggregation of the C70 derivative.</li> </ul>	<ul style="list-style-type: none"> <li>- Perform a thorough dose-response curve to find a non-toxic concentration.</li> <li>- Ensure complete solubilization and filter the stock solution.</li> <li>- Consider a different functionalization strategy.</li> </ul>
Low Phototoxicity	<ul style="list-style-type: none"> <li>- Insufficient cellular uptake.</li> <li>- Incorrect light wavelength or insufficient light dose (fluence).</li> <li>- Low oxygen levels (hypoxia).</li> <li>- C70 derivative has low ROS quantum yield.</li> </ul>	<ul style="list-style-type: none"> <li>- Increase incubation time or concentration.</li> <li>- Verify light source wavelength and measure fluence rate with a power meter.</li> <li>- Ensure cells are not overly confluent and have adequate oxygen supply.</li> <li>- Characterize the photophysical properties of your specific C70 derivative.</li> </ul>
High Variability Between Replicates	<ul style="list-style-type: none"> <li>- Uneven cell seeding.</li> <li>- Non-uniform light delivery across the plate.</li> <li>- Inconsistent washing steps.</li> </ul>	<ul style="list-style-type: none"> <li>- Ensure a single-cell suspension before seeding.</li> <li>- Check the beam profile of your light source for uniformity.</li> <li>- Standardize all pipetting and washing procedures.</li> </ul>

## Section 5: References

- Title: Can nanotechnology potentiate photodynamic therapy? - PMC - NIH. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Photodynamic therapy with fullerene. Source: ResearchGate. URL:[[Link](#)]
- Title: Functionalized fullerenes in photodynamic therapy - PubMed. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Fullerenes (C60, C70) as Photosensitizers for PDT | Request PDF. Source: ResearchGate. URL:[[Link](#)]
- Title: Functionalized Fullerenes in Photodynamic Therapy - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Functionalized Fullerenes in Photodynamic Therapy. Source: ResearchGate. URL:[[Link](#)]
- Title: Photodynamic therapy with fullerenes in vivo: reality or a dream? - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Properties of some photosensitizer dyes approved for PDT treatment and used in PDT-related clinical trials. Source: ResearchGate. URL:[[Link](#)]
- Title: Enhanced photodynamic efficiency of an aptamer-guided fullerene photosensitizer toward tumor cells - PubMed. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Photoinduced Electron-Transfer Mechanisms for Radical-Enhanced Photodynamic Therapy Mediated by Water-Soluble Decacationic C70 and C84O2 Fullerene Derivatives - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: New photosensitizers for photodynamic therapy - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Fullerenes as Photosensitizers in Photodynamic Therapy: Pros and Cons - PMC. Source: National Institutes of Health. URL:[[Link](#)]

- Title: Multifunctional Photoactive Nanomaterials for Photodynamic Therapy against Tumor: Recent Advancements and Perspectives. Source: MDPI. URL:[[Link](#)]
- Title: Photosensitizers in antibacterial photodynamic therapy: an overview - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Intraperitoneal photodynamic therapy mediated by a fullerene in a mouse model of abdominal dissemination of colon adenocarcinoma - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Photophysical properties of multiply phenylated C70 derivatives: Spectroscopic and quantum-chemical investigations | Request PDF. Source: ResearchGate. URL:[[Link](#)]
- Title: Fullerenes as photosensitizers in photodynamic therapy: pros and cons. Source: Scilit. URL:[[Link](#)]
- Title: Nanoparticle based photodynamic therapy and methods of making and using same. Source: Google Patents. URL:
- Title: Photodynamic therapy regulates fate of cancer stem cells through reactive oxygen species. Source: Baishideng Publishing Group. URL:[[Link](#)]
- Title: Nanoparticles in Photodynamic Therapy. Source: ResearchGate. URL:[[Link](#)]
- Title: Reactive Oxygen Species Generating Systems Meeting Challenges of Photodynamic Cancer Therapy - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: An In Vitro Approach to Photodynamic Therapy - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Light dosimetry and dose verification for pleural PDT - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Detection of Reactive Oxygen Species during Photodynamic Therapy. Source: ResearchGate. URL:[[Link](#)]

- Title: A Bio-Conjugated Fullerene as a Subcellular-Targeted and Multifaceted Phototheranostic Agent. Source: ResearchGate. URL:[[Link](#)]
- Title: Use of nanoparticles (NP) in photodynamic therapy (PDT) against cancer. Source: SciELO. URL:[[Link](#)]
- Title: A Comprehensive Tutorial on In Vitro Characterization of New Photosensitizers for Photodynamic Antitumor Therapy and Photodynamic Inactivation of Microorganisms - PMC. Source: National Institutes of Health. URL:[[Link](#)]
- Title: A Comprehensive Study of Reactive Oxygen Species Explicit Dosimetry for Pleural Photodynamic Therapy. Source: MDPI. URL:[[Link](#)]
- Title: An In Vitro Approach to Photodynamic Therapy - PubMed. Source: National Institutes of Health. URL:[[Link](#)]
- Title: Light delivery and light dosimetry for photodynamic therapy. Source: OMLC. URL:[[Link](#)]
- Title: Targeted sonodynamic therapy of cancer using a photosensitizer conjugated with antibody against carcinoembryonic antigen - PubMed. Source: National Institutes of Health. URL:[[Link](#)]
- Title: During photodynamic therapy (PDT), generated reactive oxygen species... Source: ResearchGate. URL:[[Link](#)]
- Title: In vivo PDT dosimetry: Singlet oxygen emission and photosensitizer fluorescence. Source: ResearchGate. URL:[[Link](#)]
- Title: The Mathematics of PDT Dosimetry for Cancer Treatment. Source: OMLC. URL:[[Link](#)]
- Title: Photophysical properties of C70. Source: Journal of the American Chemical Society. URL:[[Link](#)]
- Title: Photodynamic Therapy in the Treatment of Cancer—The Selection of Synthetic Photosensitizers. Source: MDPI. URL:[[Link](#)]

- Title: Preclinical Photodynamic Therapy Targeting Blood Vessels with AGuIX® Theranostic Nanoparticles. Source: MDPI. URL:[[Link](#)]
- Title: SonALAsense Pioneers Sonodynamic Therapy, a First-in-Class Noninvasive Therapy for Lethal Brain Cancers... Source: FirstWord Pharma. URL:[[Link](#)]
- Title: Sonosensitizers in sonodynamic therapy | IJN. Source: Dove Medical Press. URL:[[Link](#)]
- Title: Wavelength-dependent Properties of Photodynamic Therapy Using Hypericin in vitro and in an Animal Model. Source: R Discovery. URL:[[Link](#)]
- Title: Sonodynamic Therapy: An Emerging Treatment for Deadly Brain Tumors. Source: Onco'Zine. URL:[[Link](#)]
- Title: Sonodynamic therapy on chemically induced mammary tumor: pharmacokinetics, tissue distribution and sonodynamically induced antitumor effect of gallium-porphyrin complex ATX-70 - PubMed. Source: National Institutes of Health. URL:[[Link](#)]

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## Sources

- 1. Functionalized Fullerenes in Photodynamic Therapy - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 2. Photodynamic therapy with fullerenes in vivo: reality or a dream? - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. Fullerenes as Photosensitizers in Photodynamic Therapy: Pros and Cons - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. Photoinduced Electron-Transfer Mechanisms for Radical-Enhanced Photodynamic Therapy Mediated by Water-Soluble Decacationic C70 and C84O2 Fullerene Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. Functionalized fullerenes in photodynamic therapy - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]

- [7. mdpi.com \[mdpi.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. New photosensitizers for photodynamic therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. scilit.com \[scilit.com\]](#)
- [11. Enhanced photodynamic efficiency of an aptamer-guided fullerene photosensitizer toward tumor cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Can nanotechnology potentiate photodynamic therapy? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. anmm.org.mx \[anmm.org.mx\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. An In Vitro Approach to Photodynamic Therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. An In Vitro Approach to Photodynamic Therapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. Light dosimetry and dose verification for pleural PDT - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. repub.eur.nl \[repub.eur.nl\]](#)
- [21. Photodynamic Therapy Math \[omlc.org\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. firstwordpharma.com \[firstwordpharma.com\]](#)
- [25. oncozine.com \[oncozine.com\]](#)
- [26. Targeted sonodynamic therapy of cancer using a photosensitizer conjugated with antibody against carcinoembryonic antigen - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [27. Sonodynamic therapy on chemically induced mammary tumor: pharmacokinetics, tissue distribution and sonodynamically induced antitumor effect of gallium-porphyrin complex ATX-70 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [28. researchgate.net \[researchgate.net\]](#)
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